

Comprehensive Disposal Guide: 2H-Purin-2-one, 1,3-dihydro-, hydrazone

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Compound of Interest

Compound Name: 2H-Purin-2-one, 1,3-dihydro-,
hydrazone

CAS No.: 64164-90-5

Cat. No.: B14506478

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Synonyms: 2-Hydrazinopurine; 9H-Purine, 2-hydrazinyl-; Purine, 2-hydrazino- CAS Number: 64164-90-5 Molecular Formula: C₅H₆N₆

Executive Safety Summary

2H-Purin-2-one, 1,3-dihydro-, hydrazone (commonly referred to as 2-hydrazinopurine) is a purine derivative characterized by the presence of a hydrazine moiety.^[1] Due to the hydrazine functional group, this compound must be handled with the assumption of high toxicity and potential carcinogenicity, similar to other hydrazine derivatives ^[1].

- Primary Hazard: Toxic by ingestion, inhalation, and skin contact. Suspected carcinogen and mutagen.
- Reactivity: Incompatible with strong oxidizing agents.^[2] Hydrazine derivatives can form unstable species or release nitrogen gas vigorously when oxidized.
- Disposal Class: Hazardous Chemical Waste (Toxic/Organic).

Personal Protective Equipment (PPE)

Before initiating any disposal or cleaning procedure, ensure the following PPE is donned.

Category	Specification	Rationale
Respiratory	N95 or P100 Respirator (Solid); Full-face respirator (Spills)	Prevents inhalation of toxic particulates or aerosols.
Hand Protection	Double Nitrile Gloves (min 0.11 mm thick)	Provides a barrier against dermal absorption; double gloving allows safe removal of outer layer if contaminated.
Eye Protection	Chemical Safety Goggles	Prevents ocular exposure to dusts or splashes during deactivation.
Body Protection	Tyvek® Lab Coat or Chemical-Resistant Apron	Protects personal clothing from contamination.

Disposal & Deactivation Procedures

A. Solid Waste (Bulk Substance)

Do not attempt to chemically deactivate large quantities (>500 mg) of the solid in the laboratory, as the oxidation reaction can be exothermic and evolve gas.

- Containerize: Transfer the solid material into a wide-mouth, high-density polyethylene (HDPE) or glass jar.
- Labeling: Affix a hazardous waste label with the following details:
 - Chemical Name: 2-Hydrazinopurine (**2H-Purin-2-one, 1,3-dihydro-, hydrazone**)[1][3]
 - Hazards: Toxic, Suspected Carcinogen.
- Disposal Stream: Route to High-Temperature Incineration via a licensed hazardous waste contractor. This ensures the complete destruction of the purine core and hydrazine group [2].

B. Liquid Waste (Mother Liquors/Solvents)

- Segregation: Collect solvents containing the compound in a dedicated "Halogen-Free Organic Toxicity" waste stream.
- Compatibility: Ensure no strong oxidizers (e.g., concentrated nitric acid, peroxides) are present in the same carboy to prevent accidental uncontrolled oxidation.
- Disposal Stream: Incineration.

C. Deactivation of Residues (Glassware & Minor Spills)

For trace amounts (glassware cleaning) or minor surface contamination, chemical deactivation using Sodium Hypochlorite (Bleach) is the standard protocol for hydrazine derivatives [1, 3].

Mechanism: The hypochlorite oxidizes the hydrazine group, breaking the N-N bond and converting it to nitrogen gas (N_2) and water.

Protocol:

- Preparation: Prepare a 10% Sodium Hypochlorite solution (freshly diluted commercial bleach).
- Application:
 - Glassware: Soak contaminated glassware in the bleach solution for 24 hours.
 - Surfaces:[4] Cover the contaminated area with bleach-soaked paper towels for 30 minutes.
- Rinse: After the soak period, rinse glassware copiously with water. Collect the first rinse as hazardous waste; subsequent rinses can often go down the drain (verify with local EHS regulations).
- Verification: Ensure no reddish/brown discoloration remains (indicative of oxidation byproducts).

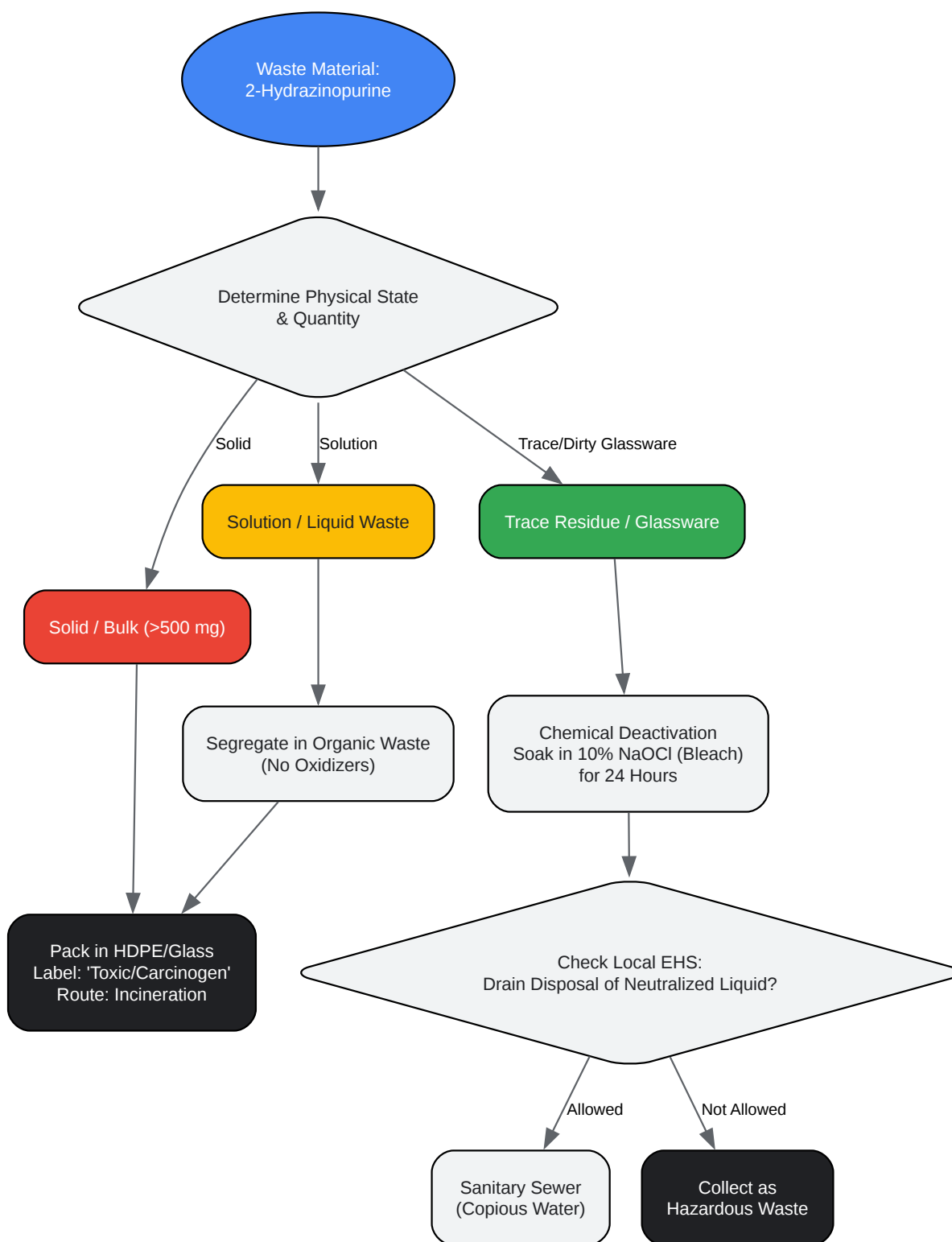
Emergency Spill Management

Scenario: Accidental spill of solid powder on the benchtop.

- Evacuate & Isolate: Clear the immediate area. Alert nearby personnel.
- PPE Upgrade: Don a respirator and double gloves.
- Containment:
 - Do not dry sweep (creates dust).
 - Cover the spill with wet paper towels (dampened with water or inert oil) to suppress dust.
- Cleanup:
 - Scoop the damp material into a hazardous waste container.
 - Wipe the surface with 10% Bleach solution to deactivate residues.
 - Wipe again with water and ethanol.
- Disposal: Treat all cleanup materials (towels, scoops, gloves) as solid hazardous waste.

Decision Logic Diagram

The following diagram outlines the decision-making process for disposing of 2-hydrazinopurine, ensuring the correct path is chosen based on the physical state and quantity of the material.



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Caption: Operational workflow for the segregation and disposal of 2-hydrazinopurine waste streams.

References

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